

# An In-depth Technical Guide to 2-Methoxyacetimidamide Hydrochloride

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## Compound of Interest

Compound Name: 2-Methoxyacetimidamide  
hydrochloride

Cat. No.: B167540

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and safety information for **2-Methoxyacetimidamide hydrochloride** (CAS No. 1903-91-9). This compound is a valuable building block in organic synthesis, particularly for the preparation of various heterocyclic compounds, and serves as a key intermediate in the development of novel pharmaceuticals.<sup>[1]</sup>

## Core Chemical Properties

**2-Methoxyacetimidamide hydrochloride** is a white to yellow solid or liquid at room temperature.<sup>[1]</sup> It is characterized by the presence of a reactive imidamide group, making it a versatile reagent in medicinal chemistry research.

Table 1: Physicochemical Properties of **2-Methoxyacetimidamide Hydrochloride**

Property	Value	Source
CAS Number	1903-91-9	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>3</sub> H <sub>9</sub> ClN <sub>2</sub> O	<a href="#">[2]</a>
Molecular Weight	124.57 g/mol	<a href="#">[2]</a>
Boiling Point	172.5°C	
Appearance	White to yellow solid or liquid	<a href="#">[1]</a>
Purity	97.5-100%	<a href="#">[1]</a>
Storage	Inert atmosphere, room temperature	<a href="#">[2]</a>
SMILES Code	<chem>N=C(N)COC.[H]Cl</chem>	<a href="#">[2]</a>

Table 2: Calculated Physicochemical Properties

Property	Value
Number of Heavy Atoms	7
Fraction Csp3	0.67
Number of Rotatable Bonds	2
Number of Hydrogen Bond Acceptors	2.0
Number of Hydrogen Bond Donors	2.0
Molar Refractivity	30.88
Topological Polar Surface Area (TPSA)	55.1 Å <sup>2</sup>

## Synthesis Protocol

The synthesis of **2-Methoxyacetimidamide hydrochloride** is typically achieved via the Pinner reaction. This acid-catalyzed reaction involves the treatment of a nitrile with an alcohol in the presence of hydrogen chloride to form an imidate salt, which is then converted to the corresponding amidine hydrochloride.[\[5\]](#)[\[6\]](#)

## Experimental Protocol: Pinner Reaction for **2-Methoxyacetimidamide Hydrochloride**

This protocol describes a representative procedure for the synthesis of **2-Methoxyacetimidamide hydrochloride** from methoxyacetonitrile.

### Materials:

- Methoxyacetonitrile
- Anhydrous ethanol (or other suitable alcohol)
- Anhydrous hydrogen chloride (gas or a solution in a non-protic solvent like diethyl ether)
- Anhydrous diethyl ether (or other suitable non-protic solvent)
- Standard laboratory glassware (round-bottom flask, condenser, gas inlet tube, drying tube)
- Magnetic stirrer
- Ice bath

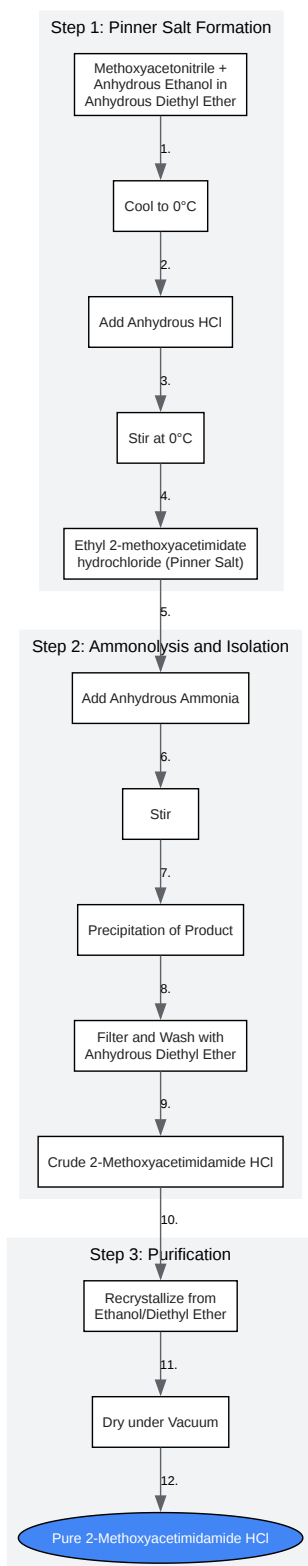
### Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a gas inlet tube, a condenser with a drying tube, and a stopper is set up in a fume hood.
- **Reagent Addition:** Anhydrous ethanol (1.2 equivalents) is added to a solution of methoxyacetonitrile (1 equivalent) in anhydrous diethyl ether.
- **Acidification:** The reaction mixture is cooled to 0°C in an ice bath. Anhydrous hydrogen chloride gas is then bubbled through the solution with vigorous stirring. Alternatively, a saturated solution of HCl in anhydrous diethyl ether can be added dropwise. The reaction is highly exothermic and the temperature should be carefully controlled.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) until the starting nitrile is consumed. The intermediate Pinner salt (ethyl 2-methoxyacetimidate hydrochloride) will precipitate as a white solid.

- Ammonolysis: Once the formation of the Pinner salt is complete, the reaction mixture is treated with a solution of anhydrous ammonia in ethanol or by bubbling anhydrous ammonia gas through the mixture at a controlled temperature.
- Product Isolation: The resulting **2-Methoxyacetimidamide hydrochloride**, which may precipitate from the reaction mixture, is collected by filtration. The solid is washed with cold anhydrous diethyl ether to remove any unreacted starting materials and byproducts.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/diethyl ether.
- Drying: The purified product is dried under vacuum to yield **2-Methoxyacetimidamide hydrochloride** as a crystalline solid.

Diagram of the Pinner Reaction Workflow:

## Pinner Reaction for 2-Methoxyacetimidamide HCl Synthesis

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Caption: Workflow for the synthesis of **2-Methoxyacetimidamide hydrochloride** via the Pinner reaction.

## Spectral Data

While a full spectral analysis is beyond the scope of this guide, spectral data including  $^1\text{H}$  NMR, IR, and MS are available for **2-Methoxyacetimidamide hydrochloride** and are essential for its characterization. It is recommended to consult these spectra for verification of the compound's structure and purity.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information on the specific biological activity or the involvement of **2-Methoxyacetimidamide hydrochloride** in any signaling pathways. As a versatile chemical intermediate, its biological effects would be dependent on the final molecule it is incorporated into.

## Safety and Handling

**2-Methoxyacetimidamide hydrochloride** is classified as harmful if swallowed.[7] It causes skin and serious eye irritation, and may cause respiratory irritation.[7]

Precautionary Measures:

- Handling: Use only in a well-ventilated area or outdoors.[7] Avoid breathing dust.[7] Wash skin thoroughly after handling.[7] Do not eat, drink, or smoke when using this product.[7] Wear protective gloves, eye protection, and face protection.[7]
- First Aid:
  - If Swallowed: Call a poison center or doctor if you feel unwell.[7] Rinse mouth.[7]
  - If on Skin: Wash with plenty of water.[7]
  - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
  - If Inhaled: Remove person to fresh air and keep comfortable for breathing.[8]

- Storage: Store in a well-ventilated place.[8] Keep container tightly closed.[7] Store locked up.[7][8]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[7][8]

This product is intended for research and development use only. It is crucial to consult the full Safety Data Sheet (SDS) before handling this chemical.

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